

An In-depth Technical Guide to N-(3-Indolylacetyl)glycine-13C2,15N

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N-(3-Indolylacetyl)glycine13C2,15N

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This guide provides a comprehensive overview of **N-(3-Indolylacetyl)glycine-13C2,15N**, an isotopically labeled form of N-(3-Indolylacetyl)glycine (IAG). This compound serves as a crucial tool in metabolic research, particularly in studies involving the gut microbiome and its influence on host metabolism. Its primary application is as an internal standard for the accurate quantification of its unlabeled counterpart in complex biological matrices using mass spectrometry.

Core Concepts

N-(3-Indolylacetyl)glycine (IAG) is a significant metabolite derived from the essential amino acid tryptophan. The metabolic pathway begins with the conversion of tryptophan to Indole-3-acetic acid (IAA) by gut microbiota.[1] Subsequently, IAA is conjugated with glycine, primarily in the liver, to form IAG.[1][2] Due to its origins in microbial and host metabolism, IAG is under investigation as a potential biomarker for various metabolic diseases.[1] The isotopically labeled N-(3-Indolylacetyl)glycine-13C2,15N is an indispensable tool for such research, enabling precise and accurate quantification of IAG levels.[3]

Physicochemical and Analytical Data



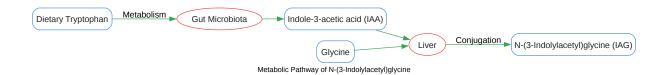
The following table summarizes the key quantitative data for N-(3-Indolylacetyl)glycine and its isotopically labeled form.

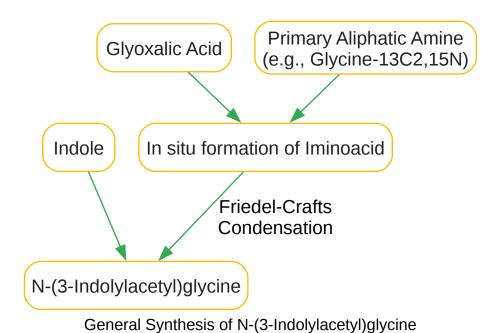
Property	N-(3- Indolylacetyl)glycin e	N-(3- Indolylacetyl)glycin e-13C2,15N	References
Molecular Formula	C12H12N2O3	C ₁₀ ¹³ C ₂ H ₁₂ N ¹⁵ NO ₃	[2][4]
Average Molecular Weight	232.24 g/mol	~235.24 g/mol	[2][4]
Monoisotopic Mass	232.0848 g/mol	~235.0917 g/mol	[5]
CAS Number	13113-08-1	Not available	[4]
Predicted [M+H] ⁺ (m/z)	233.1	236.1	[1]
Predicted MRM Transition (ESI+)	233.1 → 130.1	236.1 → 132.1 (inferred)	[1]
Isotopic Purity (from precursor)	Not Applicable	≥99 atom % ¹³ C, ≥98 atom % ¹⁵ N	

Metabolic Pathway and Synthesis

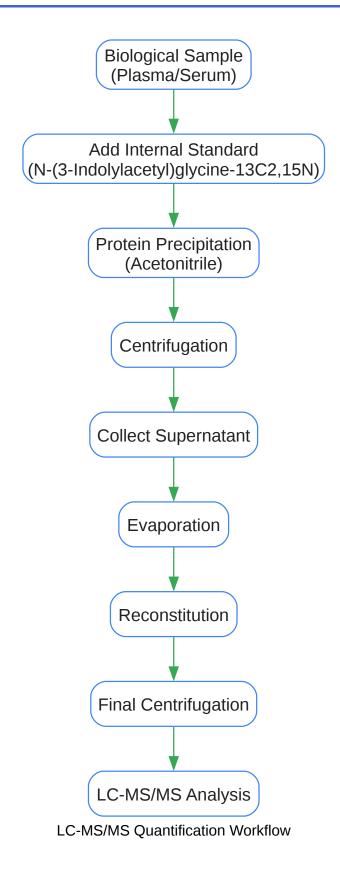
The metabolic journey from dietary tryptophan to IAG involves both microbial and host enzymatic activities. The general synthesis of indol-3-yl-glycines can be achieved through a one-pot, three-component reaction.











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